Application Notes and Protocols for AZD4205 in In Vitro Experiments

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Compound of Interest	
Compound Name:	*AZD4205*
CAS No.:	*2091134-35-7*
Cat. No.:	*B605760*

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This document provides detailed application notes and protocols for the use of **AZD4205** (Golidocitib) in in vitro experiments. **AZD4205** is a potent and selective inhibitor of Janus kinase 1 (JAK1), a key enzyme in the JAK/STAT signaling pathway that is often dysregulated in various cancers and inflammatory diseases.[1][2][3]

Physicochemical Properties

A summary of the key physicochemical properties of **AZD4205** is presented in Table 1. This information is crucial for accurate preparation of stock solutions and for use in various in vitro assays.

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Property	Value	Reference
Synonyms	Golidocitinib, AZD-4205	[2][4]
Molecular Formula	$C_{25}H_{31}N_9O_2$	[4]
Molecular Weight	489.6 g/mol	[4]
Purity	≥98%	[4]
Appearance	Solid	[5]
CAS Number	2091134-68-6	[4]

Solubility and Stability

Proper solubilization and handling of **AZD4205** are critical for obtaining reliable and reproducible results in in vitro experiments.

Solubility

AZD4205 is readily soluble in dimethyl sulfoxide (DMSO).[4][6] For in vitro experiments, it is recommended to prepare a high-concentration stock solution in DMSO, which can then be further diluted in aqueous buffers or cell culture media. It is important to note that the use of fresh, high-quality (hygroscopic) DMSO is recommended as it can significantly impact the solubility of the compound.[7] If precipitation occurs upon dilution, sonication may be used to aid dissolution.[7]

Solvent	Concentration	Comments
DMSO	100 mg/mL (204.26 mM)	Ultrasonic treatment may be required. Use newly opened DMSO.[7]
Aqueous Buffers / Cell Culture Media	Lower	Dilute from DMSO stock. Final DMSO concentration should be kept low (typically <0.5%) to avoid solvent-induced cellular toxicity.

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Stability

While specific data on the long-term stability of **AZD4205** in various solvents and conditions are not extensively published, it is recommended to prepare fresh working solutions for in vivo experiments on the day of use.[7] For in vitro experiments, it is best practice to aliquot the high-concentration DMSO stock solution and store it at -20°C or -80°C to minimize freeze-thaw cycles. Aqueous dilutions should be prepared fresh for each experiment.

Mechanism of Action: JAK1 Inhibition

AZD4205 is an ATP-competitive inhibitor of JAK1.[6] The Janus kinases (JAKs) are a family of intracellular tyrosine kinases that play a critical role in cytokine signaling.[3] Upon cytokine binding to their receptors, JAKs become activated and phosphorylate Signal Transducer and Activator of Transcription (STAT) proteins.[1] Phosphorylated STATs then dimerize, translocate to the nucleus, and regulate the transcription of target genes involved in cell proliferation, differentiation, and inflammation.[1][2] **AZD4205** selectively inhibits JAK1, thereby blocking the phosphorylation of STAT3 and downstream signaling.[2][7] It shows high selectivity for JAK1 over other JAK family members like JAK2 and JAK3.[3][6][7]

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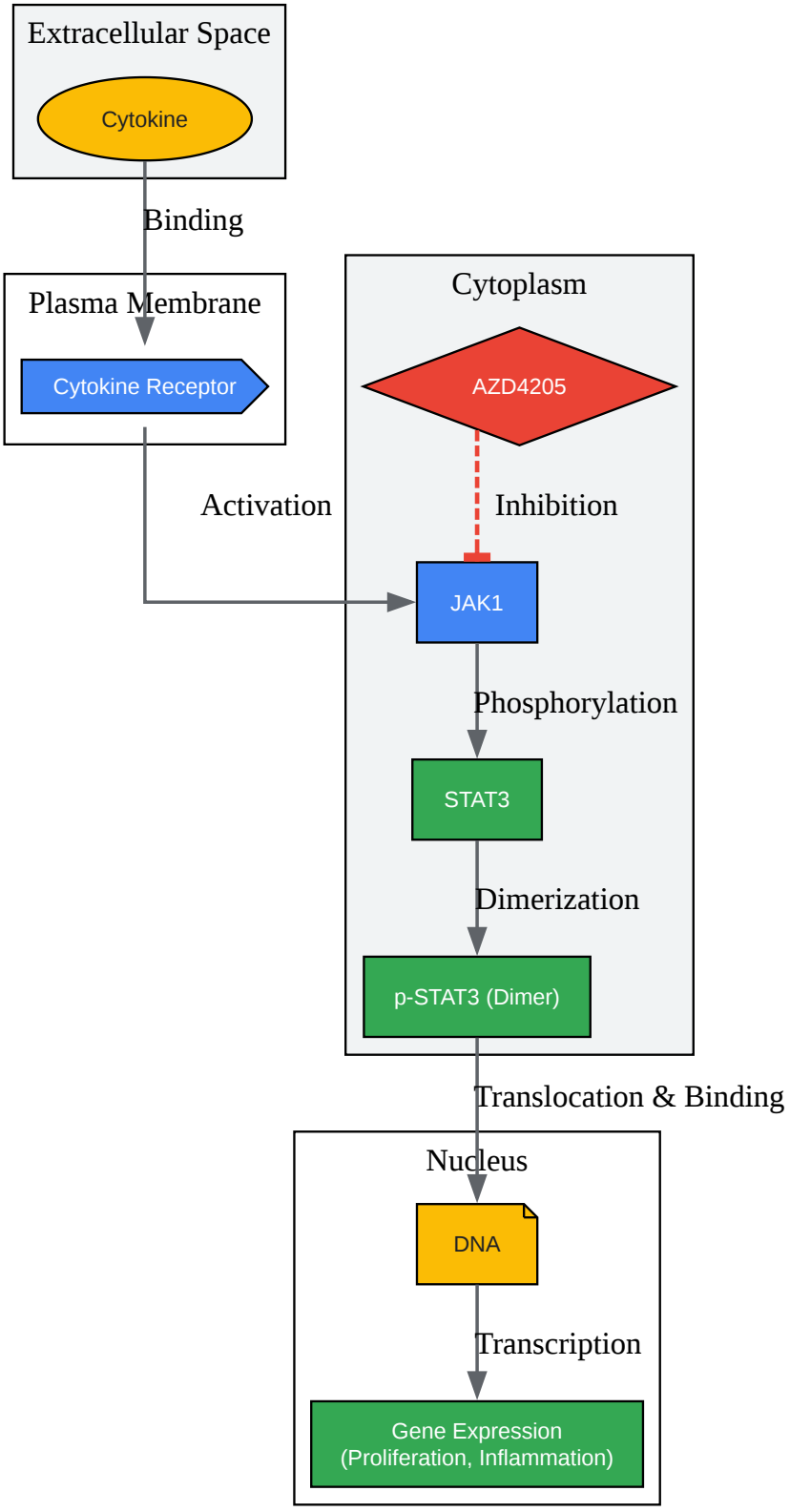

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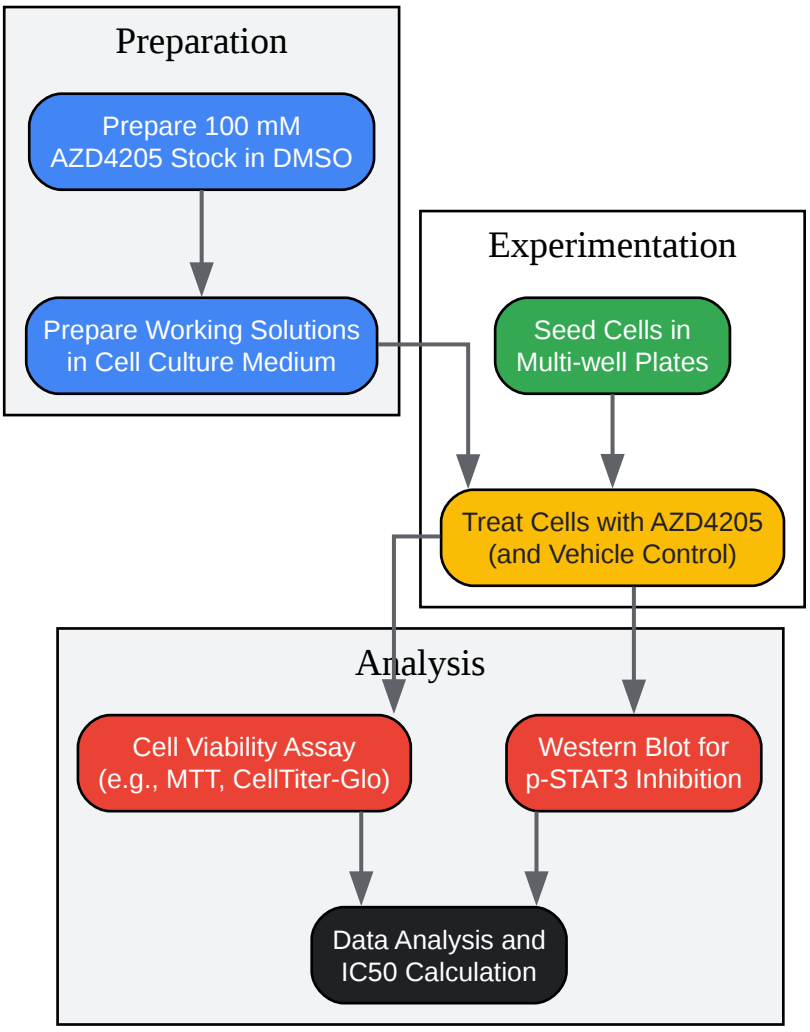

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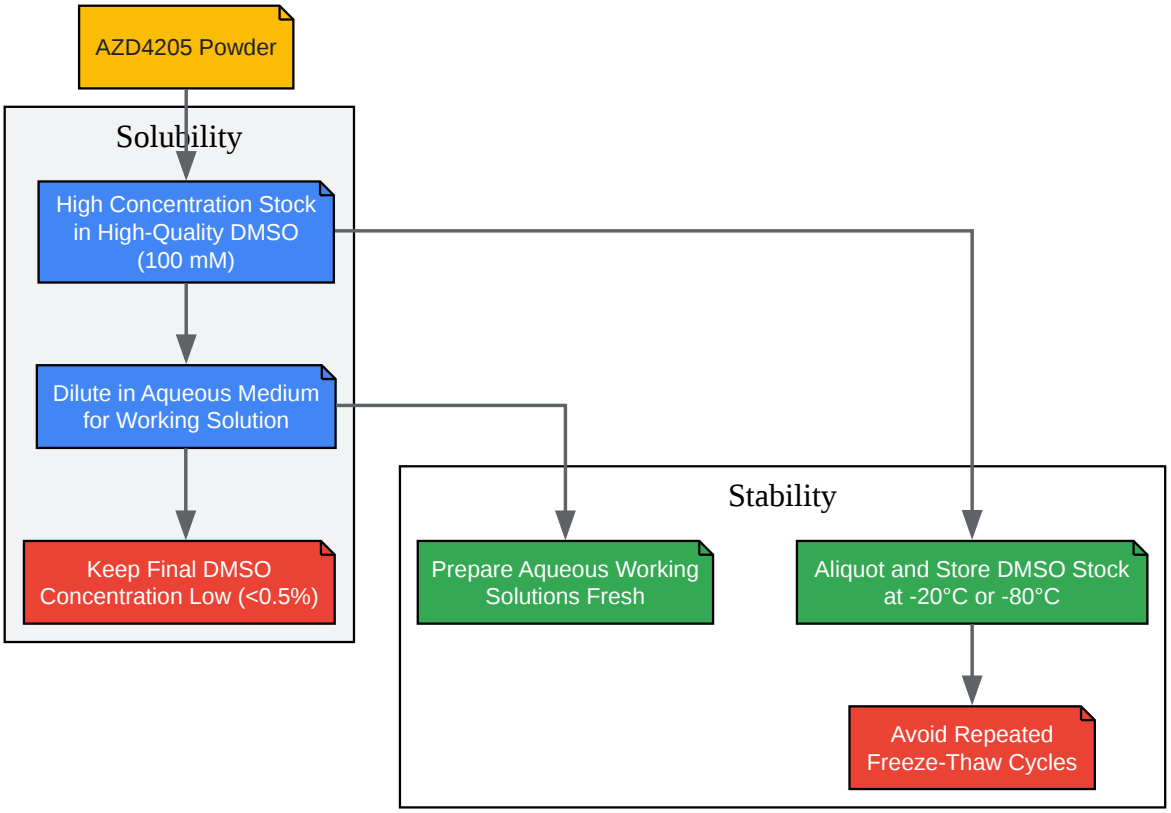

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References

- 1. Pharmacokinetic characteristics of golidocitinib, a highly selective JAK1 inhibitor, in healthy adult participants - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Facebook [cancer.gov]
- 3. researchgate.net [researchgate.net]
- 4. caymanchem.com [caymanchem.com]

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- 5. Golidocitinib (AZD4205) | JAK1 inhibitor | Probechem Biochemicals [probechem.com]
- 6. axonmedchem.com [axonmedchem.com]
- 7. medchemexpress.com [medchemexpress.com]
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